

A Technical Guide to the Molecular Weight and Structure of Tungstic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tungstic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight and structural properties of **tungstic acid**. It is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields who require a detailed understanding of this inorganic compound. This document summarizes key quantitative data, outlines experimental protocols for its characterization, and visualizes fundamental structural relationships and experimental workflows.

Introduction to Tungstic Acid

Tungstic acid, formally known as dihydroxy(dioxo)tungsten or ortho**tungstic acid**, is a hydrated form of tungsten trioxide.^{[1][2]} Its chemical formula is commonly written as H_2WO_4 or $\text{WO}_3 \cdot \text{H}_2\text{O}$.^{[1][2]} It typically appears as a yellow powder and is insoluble in water.^[1] The term "**tungstic acid**" can refer to different hydrates of tungsten trioxide, with the monohydrate ($\text{WO}_3 \cdot \text{H}_2\text{O}$) and the dihydrate ($\text{WO}_3 \cdot 2\text{H}_2\text{O}$) being the most common.^{[1][3]}

Molecular Weight and Physicochemical Properties

The molecular weight and key physicochemical properties of the common forms of **tungstic acid** are summarized in the table below. This data is essential for stoichiometric calculations in chemical synthesis and for the physical characterization of the material.

Property	Tungstic Acid (H ₂ WO ₄) / Monohydrate (WO ₃ ·H ₂ O)	Tungstic Acid Dihydrate (WO ₃ ·2H ₂ O)	Reference(s)
Molecular Formula	H ₂ WO ₄ / WO ₃ ·H ₂ O	WO ₃ ·2H ₂ O	[1][3]
Molecular Weight	249.85 g/mol	267.87 g/mol	[1]
Appearance	Yellow powder	White/Yellowish solid	[1]
Density	5.59 g/cm ³	-	[1]
Melting Point	Decomposes at 100 °C	Decomposes upon heating	[1]
Solubility in Water	Insoluble	Insoluble	[1]
Solubility in other Solvents	Soluble in hydrofluoric acid and aqueous ammonia	-	[1]

Structural Characteristics

The structure of **tungstic acid** is best understood in its solid state, where it forms crystalline structures based on octahedrally coordinated tungsten atoms.

Crystal Structure of Tungstic Acid Hydrates

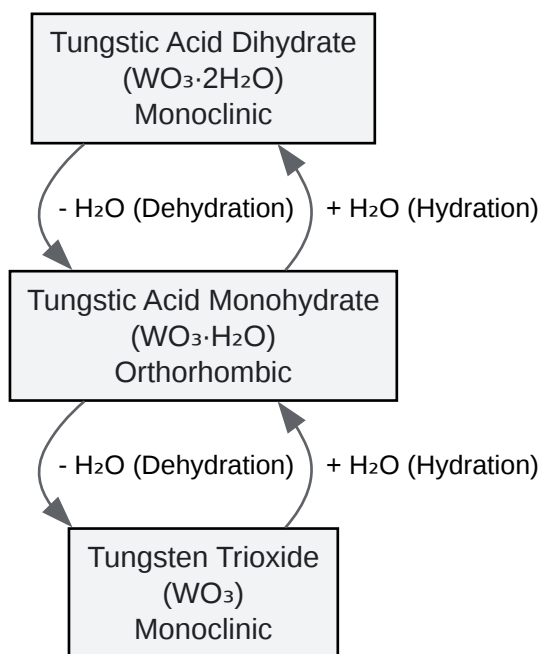
Tungstic acid monohydrate (WO₃·H₂O) and dihydrate (WO₃·2H₂O) exist in different crystalline forms, primarily orthorhombic and monoclinic structures. The fundamental building block of these structures is the WO₆ octahedron.[3][4] In the hydrated forms, one or two of the coordination sites are occupied by water molecules, forming WO₅(H₂O) units.[1] These octahedra share vertices to form layers.[1] The dihydrate has a similar layered structure with an additional water molecule intercalated between the layers.[1]

The crystallographic data for the common polymorphs of **tungstic acid** hydrates are presented below.

Crystal System	Formula	Space Group	a (Å)	b (Å)	c (Å)	β (°)	Reference(s)
Orthorhombic	WO ₃ ·H ₂ O	Pmnb	5.25	10.71	5.13	90	[3]
Monoclinic	WO ₃ ·2H ₂ O	P2 ₁ /n	10.57	13.80	10.57	91.04	[3]
Orthorhombic	WO ₃ ·0.33H ₂ O	-	7.359	12.513	7.704	90	[5]

Structural Relationship Diagram

The following diagram illustrates the relationship between the different hydrated forms of **tungstic acid** and anhydrous tungsten trioxide, which can be interconverted through hydration and dehydration processes.



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Relationship between hydrated forms of **tungstic acid**.

Experimental Protocols for Characterization

The determination of the molecular weight and structure of **tungstic acid** relies on a combination of analytical techniques. Below are detailed methodologies for key experiments.

Synthesis of Tungstic Acid

A common laboratory-scale synthesis of **tungstic acid** involves the acidification of a sodium tungstate solution.^[6]

Materials:

- Sodium tungstate dihydrate ($\text{Na}_2\text{WO}_4 \cdot 2\text{H}_2\text{O}$)
- Hydrochloric acid (HCl), concentrated
- Deionized water
- Beakers, magnetic stirrer, filtration apparatus (e.g., Büchner funnel), drying oven

Procedure:

- Prepare an aqueous solution of sodium tungstate dihydrate. A typical concentration is around 0.5 M.
- While vigorously stirring the sodium tungstate solution, slowly add concentrated hydrochloric acid. The addition of acid will cause the precipitation of yellow **tungstic acid**.
- Continue adding acid until the precipitation is complete, typically at a pH below 1.
- Allow the precipitate to settle, then collect it by vacuum filtration.
- Wash the collected solid several times with deionized water to remove any remaining sodium chloride and excess acid.
- Dry the purified **tungstic acid** in an oven at a temperature below 100 °C to avoid dehydration to tungsten trioxide.

X-ray Diffraction (XRD) Analysis

XRD is the primary technique for determining the crystal structure of **tungstic acid**.

Instrumentation:

- Powder X-ray diffractometer with a Cu K α radiation source ($\lambda = 1.5406 \text{ \AA}$)

Procedure:

- Grind a small amount of the dried **tungstic acid** sample into a fine powder using a mortar and pestle.
- Mount the powder on a sample holder.
- Place the sample holder in the diffractometer.
- Set the instrument to scan over a 2θ range of $10\text{-}80^\circ$ with a step size of 0.02° and a dwell time of 1-2 seconds per step.
- The resulting diffraction pattern is a plot of intensity versus 2θ .
- The crystal phase is identified by comparing the experimental diffraction peaks with standard diffraction patterns from databases such as the Joint Committee on Powder Diffraction Standards (JCPDS).
- Lattice parameters can be refined using appropriate software.

Thermogravimetric Analysis (TGA)

TGA is used to determine the water content of hydrated **tungstic acid** and to study its thermal decomposition.

Instrumentation:

- Thermogravimetric analyzer

Procedure:

- Place a small, accurately weighed amount of the **tungstic acid** sample (typically 5-10 mg) into the TGA sample pan.

- Heat the sample from room temperature to approximately 600 °C at a constant heating rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- The instrument records the mass of the sample as a function of temperature.
- The resulting TGA curve will show distinct mass loss steps corresponding to the loss of water molecules. The percentage of mass loss can be used to calculate the number of water molecules per formula unit of WO_3 .

Raman Spectroscopy

Raman spectroscopy provides information about the vibrational modes of the W-O bonds and can be used to distinguish between different crystalline phases.

Instrumentation:

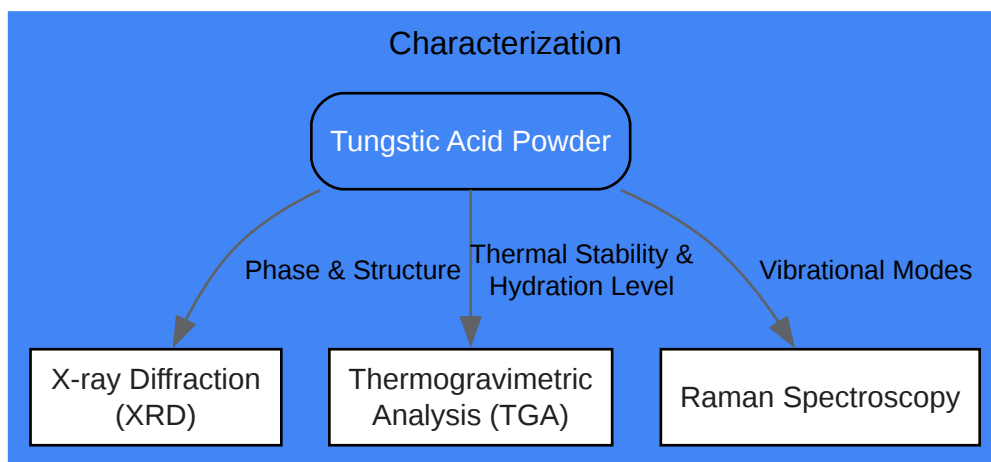
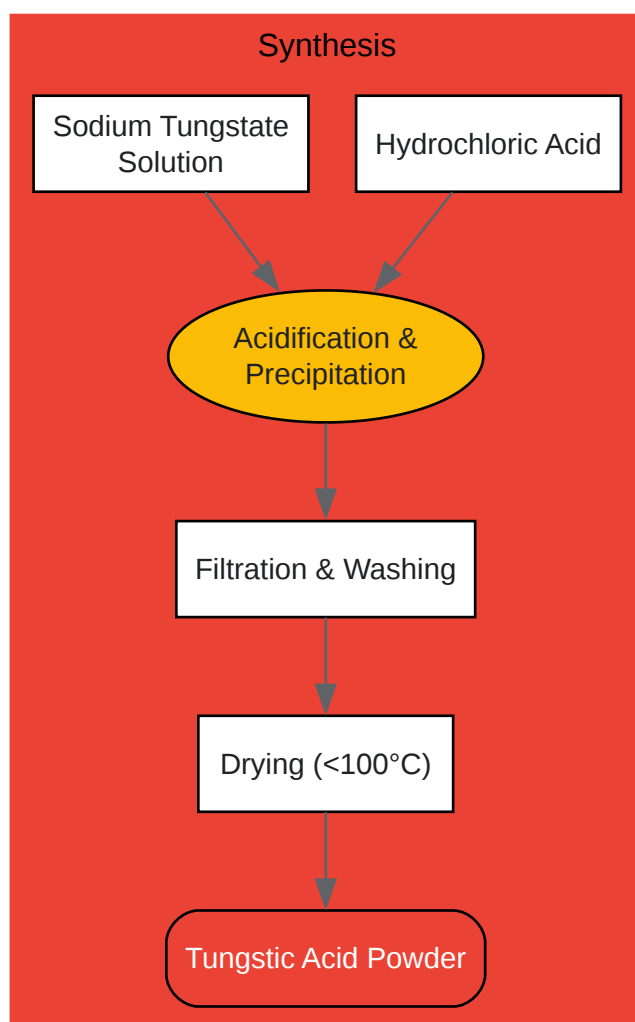
- Raman spectrometer with a laser excitation source (e.g., 532 nm or 785 nm)

Procedure:

- Place a small amount of the **tungstic acid** sample on a microscope slide.
- Focus the laser on the sample.
- Acquire the Raman spectrum over a specific wavenumber range (e.g., 100-1200 cm^{-1}).
- The resulting spectrum will show characteristic peaks corresponding to the stretching and bending modes of the WO_6 octahedra. The positions and shapes of these peaks are sensitive to the crystal structure.

Experimental Workflow Diagram

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of **tungstic acid**.



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Experimental workflow for **tungstic acid** synthesis and characterization.

Conclusion

This technical guide has provided a detailed overview of the molecular weight and structural aspects of **tungstic acid**, with a focus on its common hydrated forms. The provided data tables, experimental protocols, and diagrams are intended to equip researchers, scientists, and drug development professionals with the necessary information for their work with this compound. A thorough understanding of its synthesis and characterization is crucial for the controlled production of tungsten-based materials with desired properties.

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- To cite this document: BenchChem. [A Technical Guide to the Molecular Weight and Structure of Tungstic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219628#tungstic-acid-molecular-weight-and-structure]

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